

An In-depth Technical Guide to 4-Ethyl-5-methylnonane

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Compound of Interest

Compound Name: **4-Ethyl-5-methylnonane**

Cat. No.: **B14066610**

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Introduction

4-Ethyl-5-methylnonane is a saturated branched-chain alkane with the chemical formula C12H26.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) As a member of the alkane family, it is a nonpolar organic compound. This guide provides a summary of its known chemical and physical properties. It is important to note that, based on available scientific literature, **4-Ethyl-5-methylnonane** does not have a noteworthy history of discovery, nor is it known to be involved in biological signaling pathways or drug development. Therefore, sections on these topics and related visualizations cannot be provided.

Chemical and Physical Properties

The fundamental properties of **4-Ethyl-5-methylnonane** are summarized below. This data is compiled from various chemical databases and spectral information.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source
IUPAC Name	4-ethyl-5-methylnonane	[2]
CAS Number	1632-71-9	[1] [2] [3] [4]
Molecular Formula	C12H26	[1] [2] [3] [4]
Molecular Weight	170.33 g/mol	[2] [5]
Canonical SMILES	CCCCC(C)C(CC)CCC	[2]
InChI	InChI=1S/C12H26/c1-5-8-10-11(4)12(7-3)9-6-2/h11-12H,5-10H2,1-4H3	[2] [4]
InChIKey	HKUUNAOHRKAIY-UHFFFAOYSA-N	[2] [4]

Table 2: Computed Physical Properties

Property	Value	Source
XLogP3-AA	6.1	[1] [2]
Boiling Point (estimate)	198°C	[6]
Density (estimate)	0.7620 g/cm ³	[6]
Refractive Index (estimate)	1.4265	[6]
Melting Point (estimate)	-50.8°C	[6]
Rotatable Bond Count	7	[1]
Complexity	86	[1]
Topological Polar Surface Area	0 Å ²	[1] [2]

Experimental Data

Experimental data for **4-Ethyl-5-methylnonane** is limited but includes gas chromatography and spectral information.

Table 3: Experimental Properties

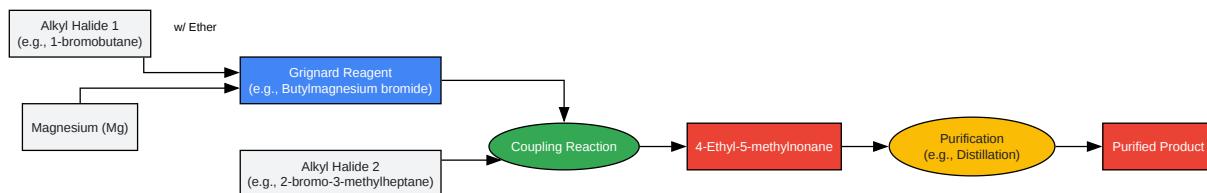
Property	Value	Source
Kovats Retention Index (Standard non-polar)	1118	[2]
Kovats Retention Index (Semi-standard non-polar)	1114, 1106	[2]
Kovats Retention Index (Standard polar)	1112	[2]

Synthesis and Experimental Protocols

Detailed, step-by-step experimental protocols for the specific synthesis of **4-Ethyl-5-methylnonane** are not readily available in the surveyed literature. However, general synthetic routes for branched alkanes can be applied. One potential precursor mentioned for its synthesis is 1-hexene (592-41-6).[\[1\]](#) General methods for synthesizing branched alkanes include:

- Grignard Reactions: Coupling of alkyl halides with magnesium to form an organomagnesium compound, which can then react with another alkyl halide.
- Wurtz Reaction: Reductive coupling of two alkyl halides with sodium metal.
- Catalytic Reforming: Isomerization of straight-chain alkanes.

Without specific literature detailing the synthesis of **4-Ethyl-5-methylnonane**, a generalized workflow for a hypothetical Grignard synthesis is presented below.



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